

Comprehensive Safety and Handling Guide for Aluminum Sesquichlorohydrate

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Compound of Interest

Compound Name: Aluminum sesquichlorohydrate

Cat. No.: B080602

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For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This guide provides essential safety and logistical information for the handling of **Aluminum sesquichlorohydrate**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Personal Protective Equipment (PPE)

When handling **Aluminum sesquichlorohydrate**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Details
Eye Protection	Chemical splash goggles	Should be worn at all times when handling the substance to protect against splashes.
Hand Protection	Protective gloves	Chemically resistant gloves (e.g., nitrile, neoprene) should be worn.
Skin Protection	Protective clothing	A lab coat or other protective clothing should be worn to prevent skin contact.
Respiratory Protection	MSHA/NIOSH-approved respirator	Recommended when ventilation is inadequate or when mist or vapors may be generated.

Occupational Exposure Limits

While a specific Occupational Exposure Limit (OEL) for **Aluminum sesquichlorohydrate** has not been established by major regulatory bodies, it is recommended to adhere to the limits for related aluminum compounds as a conservative measure.

Organization	Exposure Limit (as Al)	Time-Weighted Average (TWA)
NIOSH REL	2 mg/m ³	8-hour TWA ^[1]
OSHA PEL	5 mg/m ³ (respirable fraction), 15 mg/m ³ (total dust)	8-hour TWA ^[2]

NIOSH REL: National Institute for Occupational Safety and Health Recommended Exposure Limit
OSHA PEL: Occupational Safety and Health Administration Permissible Exposure Limit

Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical for maintaining a safe laboratory environment.

Handling:

- Ensure adequate ventilation, using local exhaust ventilation if necessary, to control airborne exposure.
- Avoid contact with skin and eyes by wearing the appropriate PPE.[3]
- Wash hands thoroughly after handling the material, especially before eating, drinking, or smoking.[3]
- Avoid contact with incompatible materials such as metals (aluminum, zinc, tin), as this may release hydrogen gas.[4]

Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed to prevent moisture absorption and contamination.[4]
- Store away from heat, sparks, and open flames.[4]
- Store in compatible containers, such as those made of plastic or with a rubber lining. Avoid contact with iron, brass, copper, and mild steel.[2]

Spill, Leak, and Disposal Plan

In the event of a spill or leak, immediate and appropriate action is necessary to contain the material and prevent environmental contamination.

Spill and Leak Response:

- Evacuate unnecessary personnel from the area.
- Wear appropriate PPE, including respiratory protection if necessary.

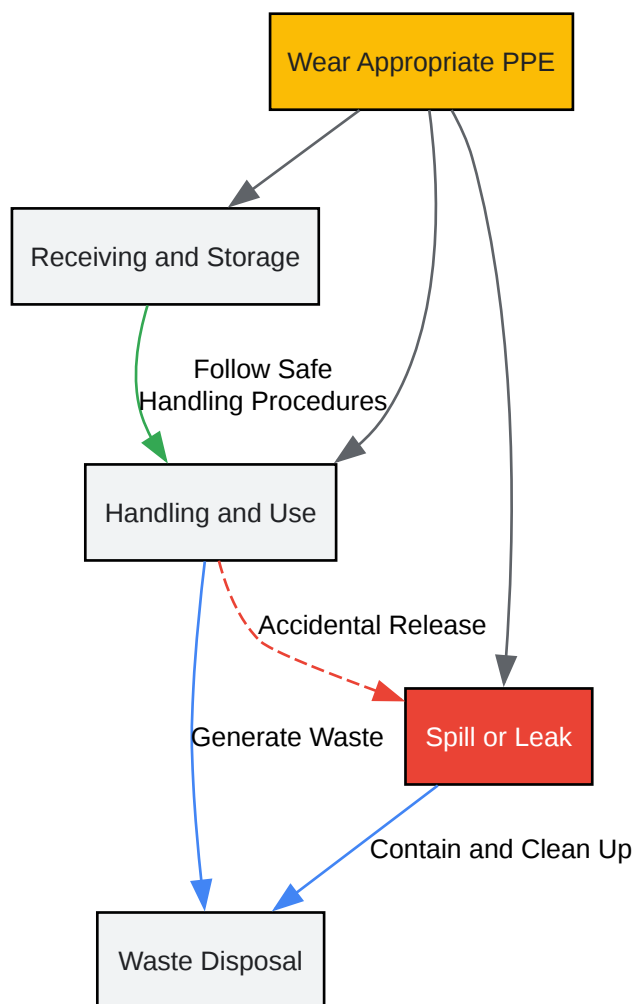
- For small spills, absorb with an inert material (e.g., soda ash, lime) and place in a suitable container for disposal.[2]
- For large spills, dike the area to prevent spreading. Pump the material into a container for disposal.[5]
- Wash the spill area thoroughly with water.
- Do not allow the material to enter drains or waterways.[1]

Disposal:

- Dispose of waste material in accordance with all applicable federal, state, and local regulations.[1]
- Do not dispose of the material down the drain or into sewer systems.[3]
- Empty containers should be taken to an approved waste handling site for recycling or disposal.[1]

Safety and Handling Workflow

The following diagram illustrates the key steps for the safe handling of **Aluminum sesquichlorohydrate** from receipt to disposal.



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Figure 1. A workflow diagram for the safe handling of **Aluminum sesquichlorohydrate**.

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